

Personal protective equipment for handling 3- Phenylethynyl-benzaldehyde

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Compound of Interest

Compound Name: 3-Phenylethynyl-benzaldehyde

Cat. No.: B049416

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Essential Safety and Handling Guide for 3- Phenylethynyl-benzaldehyde

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Phenylethynyl-benzaldehyde**. The following procedures are based on general best practices for handling similar chemical compounds and should be supplemented by a comprehensive, substance-specific Safety Data Sheet (SDS) and a thorough risk assessment before commencing any work.

Chemical Identifier:

- CAS Number: 115021-39-1
- Molecular Formula: C₁₅H₁₀O
- Molecular Weight: 206.25 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

While a detailed public Safety Data Sheet (SDS) for **3-Phenylethynyl-benzaldehyde** is not readily available, it is classified as an irritant[\[1\]](#). General safety precautions for handling aromatic aldehydes and alkynyl compounds should be strictly followed. Always handle this compound in a well-ventilated area, preferably within a chemical fume hood[\[3\]](#).

Summary of Recommended Personal Protective Equipment

PPE Category	Minimum Requirement	Rationale
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standard. A face shield should be worn over goggles when there is a significant risk of splashing or explosion. [4] [5]	Protects eyes from splashes of the chemical, which is a known irritant [1] . A face shield offers broader protection for the entire face [4] [5] .
Hand Protection	Disposable nitrile gloves. Consult the glove manufacturer's chemical resistance guide for specific breakthrough times. For extended contact, consider heavier-duty gloves. [4]	Protects against skin contact. Nitrile gloves offer good short-term protection against a range of chemicals [4] . Given the recommendation to avoid skin contact with alkynyl compounds, gloves are essential [6] .
Body Protection	A buttoned, flame-resistant lab coat. Long pants and closed-toe, closed-heel shoes are mandatory. Avoid synthetic fabrics like polyester. [4]	Provides a barrier against spills and splashes. Natural fibers like cotton are preferable under a flame-resistant lab coat [4] .
Respiratory Protection	Generally not required if handled in a certified chemical fume hood. If engineering controls are insufficient or for spill cleanup, a NIOSH-approved respirator may be necessary. [4]	A fume hood is the primary engineering control to prevent inhalation of vapors or dust [3] . Respirator use requires a formal respiratory protection program, including medical evaluation and fit testing [4] .

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Pre-Handling Check:

- Review Documentation: Before starting, thoroughly read the available Safety Data Sheet (SDS) and any internal Standard Operating Procedures (SOPs).
- Fume Hood Verification: Ensure the chemical fume hood is operational and has a current certification.
- PPE Inspection: Inspect all PPE for damage before use. This includes checking gloves for tears or perforations^[3].
- Emergency Equipment: Locate and verify the functionality of the nearest safety shower, eyewash station, and fire extinguisher.

2. Handling the Compound:

- Weighing: If weighing the solid, perform this task in a fume hood or a ventilated balance enclosure to avoid inhaling dust particles.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Reactions: Set up reactions within the fume hood. Ensure any apparatus that may discharge vapors is properly vented^[3].
- Avoid Contact: Do not touch the chemical with bare hands. Always use appropriate gloves^[7].
- Hygiene: Do not eat, drink, or apply cosmetics in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn^[3].

3. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area^{[8][9]}.
- Recommended storage temperature is between 2-8°C^[9].
- Keep away from heat, sparks, open flames, and strong oxidizing agents^{[8][10]}.

Disposal Plan

1. Waste Segregation:

- All disposable materials that have come into contact with **3-Phenylethynyl-benzaldehyde** (e.g., gloves, pipette tips, weighing paper) should be considered contaminated waste.
- Collect solid waste and contaminated disposables in a dedicated, labeled hazardous waste container.
- Collect liquid waste containing the compound in a separate, appropriately labeled hazardous waste container. Do not pour chemical waste down the drain^[11].

2. Container Management:

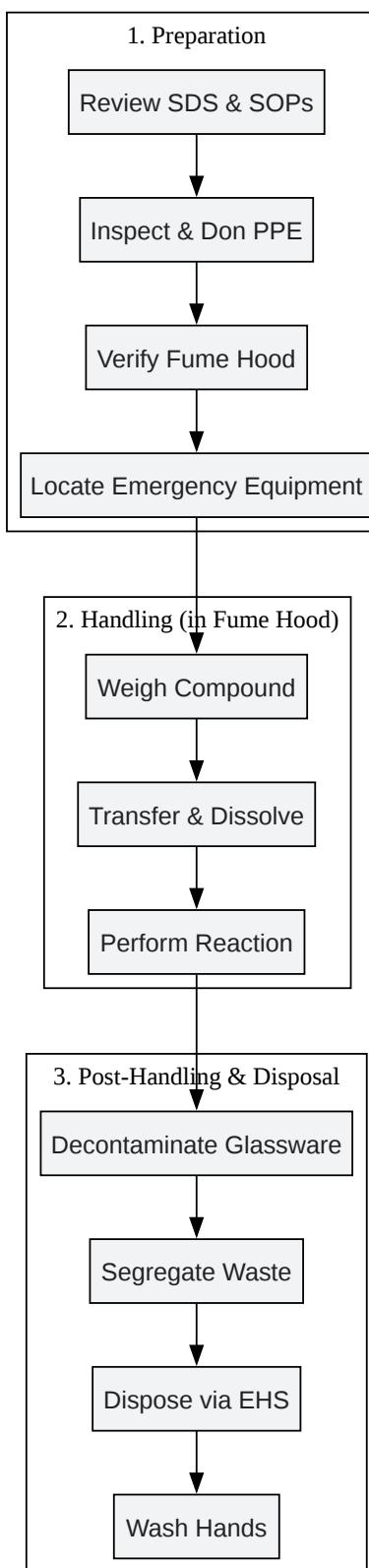
- Keep waste containers closed except when adding waste.
- Ensure waste containers are clearly and accurately labeled with their contents.

3. Final Disposal:

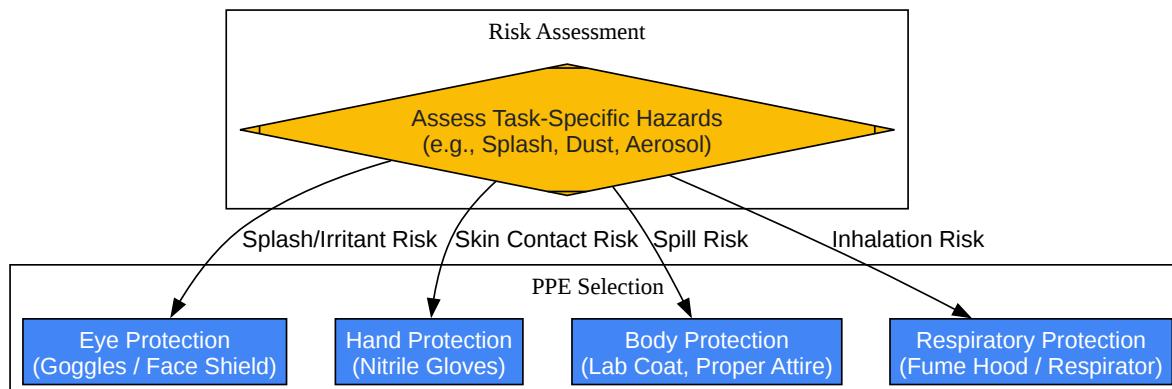
- Dispose of all chemical waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

Visual Workflow and Logic Diagrams

The following diagrams illustrate the key procedural and logical steps for safely handling **3-Phenylethynyl-benzaldehyde**.

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Caption: Workflow for handling **3-Phenylethynyl-benzaldehyde**.



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Caption: Logic for PPE selection based on risk assessment.

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